

# Technical Guide: 1-hydroxy-2-methylpentan-3-one (CAS 27970-79-2)

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## Compound of Interest

Compound Name:	1-Hydroxy-2-methylpent-1-en-3-one
Cat. No.:	B8639719

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

This technical guide provides a comprehensive overview of the chemical and physical properties of 1-hydroxy-2-methylpentan-3-one, identified by CAS number 27970-79-2. While this compound is utilized as an intermediate in industrial applications, particularly in the agricultural sector, publicly available literature on its specific biological activities, signaling pathways, and detailed experimental protocols in the context of drug development is limited. This document summarizes the available data and provides generalized workflows relevant to chemical and biological research.

## Chemical and Physical Properties

The following tables summarize the key chemical and physical properties of 1-hydroxy-2-methylpentan-3-one.

## Table 1: General Chemical Information

Property	Value	Source
CAS Number	27970-79-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	1-hydroxy-2-methylpentan-3-one	<a href="#">[3]</a>
Synonyms	1-Hydroxy-2-methyl-3-pentanone, 3-Pentanone, 1-hydroxy-2-methyl-	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C6H12O2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	116.16 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Canonical SMILES	CCC(=O)C(C)CO	<a href="#">[3]</a>
InChI Key	JYEMLYGXHDIVRA-UHFFFAOYSA-N	

## Table 2: Physical Properties

Property	Value	Source
Physical Description	Liquid	<a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	186.8 °C at 760 mmHg	<a href="#">[2]</a>
Density	0.947 g/cm <sup>3</sup>	<a href="#">[2]</a>
Flash Point	71.5 °C	<a href="#">[2]</a>
Vapor Pressure	0.182 mmHg at 25°C	<a href="#">[2]</a>
Refractive Index	1.425	<a href="#">[2]</a>
Topological Polar Surface Area	37.3 Å <sup>2</sup>	<a href="#">[1]</a>
Hydrogen Bond Donor Count	1	<a href="#">[1]</a>
Hydrogen Bond Acceptor Count	2	<a href="#">[1]</a>
Rotatable Bond Count	3	<a href="#">[1]</a>

## Safety and Handling

According to the aggregated GHS information, 1-hydroxy-2-methylpentan-3-one is classified as a substance that can cause severe skin burns and eye damage.[\[1\]](#) Appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection, should be worn when handling this chemical.[\[4\]](#)

## Applications and Industrial Use

The primary documented use of 1-hydroxy-2-methylpentan-3-one is as an intermediate in the manufacturing of other chemical products.[\[3\]](#) It is specifically mentioned for its role in the production of pesticides, fertilizers, and other agricultural chemicals.[\[3\]](#)

## Biological Activity and Signaling Pathways

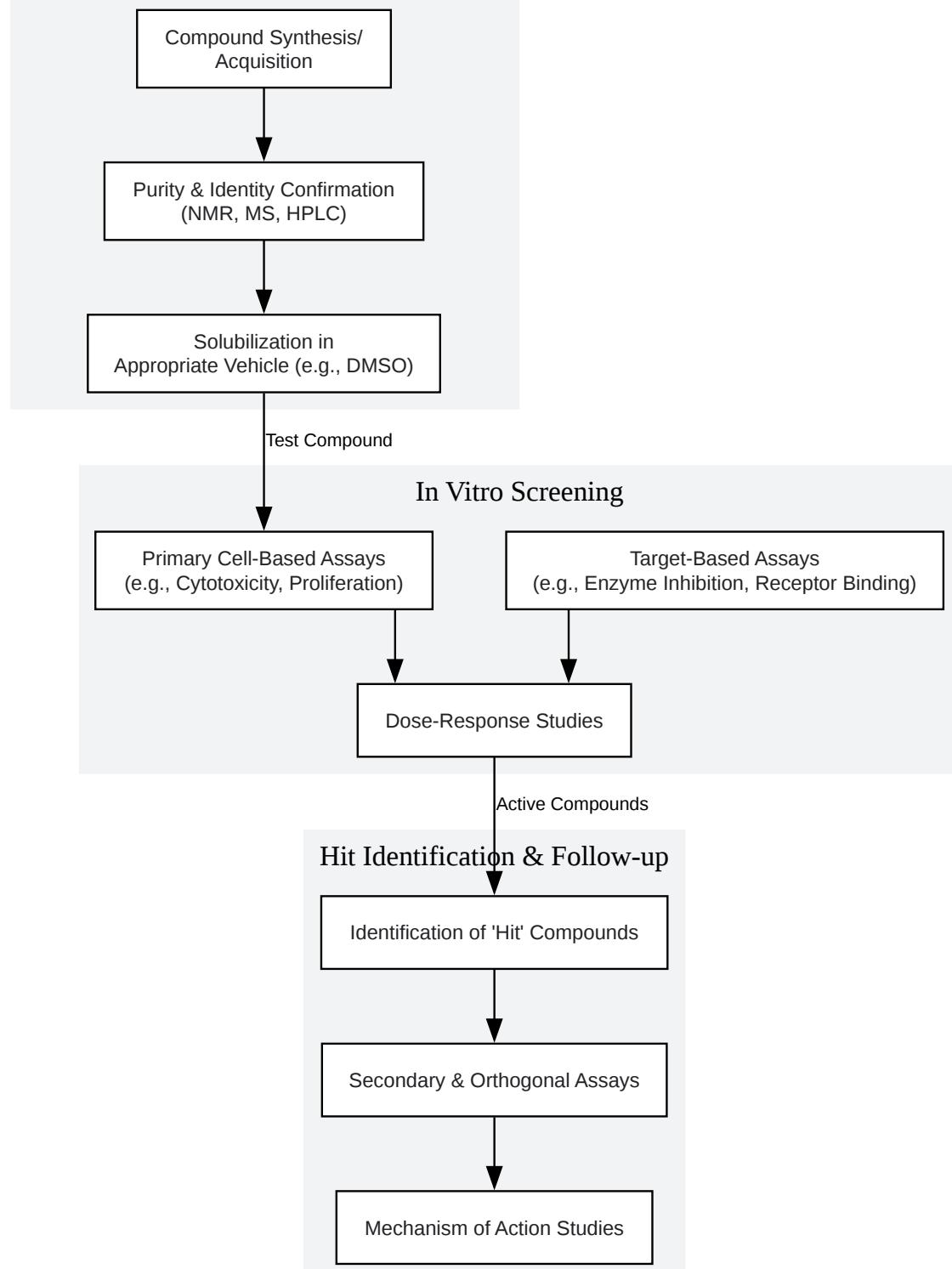
Extensive searches of scientific literature did not yield specific studies detailing the biological activities or associated signaling pathways of 1-hydroxy-2-methylpentan-3-one in the context of drug development or pharmacology. While a similarly named compound, 1-hydroxy-2-methyl-1-phenyl-3-pentanone, has been noted for potential biological activity, this is a distinct chemical entity. At present, there is no publicly available research to suggest specific molecular targets or mechanisms of action for CAS 27970-79-2.

## Experimental Protocols

Due to the lack of published research on the biological effects of 1-hydroxy-2-methylpentan-3-one, detailed experimental protocols for this specific compound are not available. However, a general workflow for the initial biological screening of a novel chemical entity is provided below as a representative example.

## General Workflow for Biological Activity Screening

## Compound Preparation &amp; Characterization

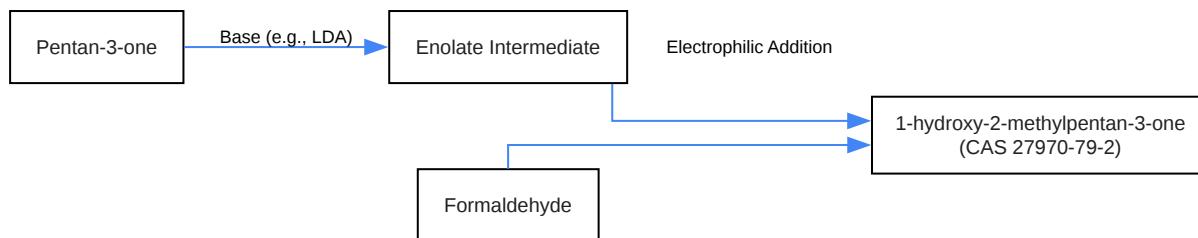
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Caption: A generalized workflow for the initial in vitro screening of a chemical compound to identify potential biological activity.

## Synthesis Methodology

While specific, detailed experimental protocols for the synthesis of 1-hydroxy-2-methylpentan-3-one are not readily available in the searched literature, a logical synthetic pathway can be inferred from its structure. A potential synthetic route is illustrated in the diagram below. This represents a plausible chemical transformation and does not constitute a validated experimental protocol.

## Plausible Synthetic Pathway



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Caption: A plausible synthetic pathway for 1-hydroxy-2-methylpentan-3-one via an aldol-type reaction.

## Conclusion

1-hydroxy-2-methylpentan-3-one (CAS 27970-79-2) is a chemical intermediate with well-defined physical and chemical properties. Its primary application lies within the agricultural chemical industry. For professionals in drug development and research, it is crucial to note the current absence of published data on its biological activities and mechanisms of action. The information and workflows provided in this guide are intended to serve as a foundational resource and to highlight the need for further research to explore the potential pharmacological relevance of this compound.

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## References

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